

4-(Trimethylsilyl)morpholine molecular weight and formula

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Compound of Interest

Compound Name: *4-(Trimethylsilyl)morpholine*

Cat. No.: B079675

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An in-depth technical guide on the core molecular properties of **4-(Trimethylsilyl)morpholine**, designed for researchers, scientists, and drug development professionals.

Physicochemical Data of 4-(Trimethylsilyl)morpholine

4-(Trimethylsilyl)morpholine, also known as N-(Trimethylsilyl)morpholine, is an organosilicon compound utilized as a reagent in organic synthesis, including for the synthesis of deoxynucleosides.^{[1][2]} Its key molecular identifiers and properties are summarized below.

Data Point	Value
Molecular Formula	C ₇ H ₁₇ NOSi ^{[2][3][4][5]}
Molecular Weight	159.30 g/mol ^{[3][4]}
CAS Number	13368-42-8 ^{[1][3][5]}
Appearance	Clear colorless to pale yellow liquid ^{[1][2]}
Density	0.897 g/mL at 25 °C ^{[1][3][4]}
Boiling Point	160 °C ^{[1][3][4]}
Refractive Index	n _{20/D} 1.441 ^{[1][2][3][4]}

Structural and Logical Relationships

The following diagram illustrates the connection between the common name of the compound and its fundamental molecular properties.



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Caption: Derivation of molecular weight from the molecular formula of the compound.

Experimental Protocol: Silylation of an Alcohol

A common application of **4-(Trimethylsilyl)morpholine** is in the protection of hydroxyl groups in alcohols through silylation. A generalized experimental protocol for this procedure is as follows:

Objective: To introduce a trimethylsilyl (TMS) protecting group onto a primary alcohol using **4-(Trimethylsilyl)morpholine**.

Materials:

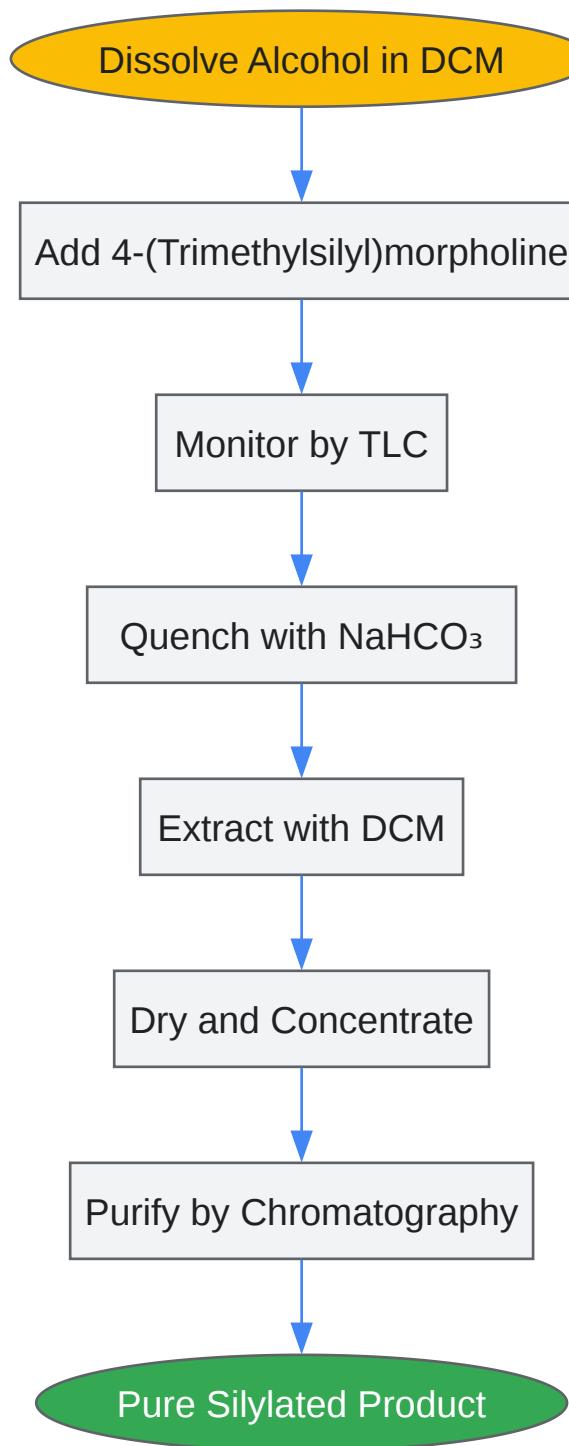
- Primary alcohol
- **4-(Trimethylsilyl)morpholine**
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon)

- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: The primary alcohol (1.0 equivalent) is dissolved in anhydrous DCM in a round-bottom flask under an inert atmosphere.
- Reagent Addition: **4-(Trimethylsilyl)morpholine** (1.2 equivalents) is added dropwise to the stirred solution at room temperature.
- Reaction Monitoring: The reaction progress is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: The reaction is carefully quenched by the slow addition of saturated aqueous NaHCO₃.
- Extraction: The organic layer is separated, and the aqueous layer is extracted twice with DCM. The combined organic layers are washed with brine.
- Drying and Concentration: The organic layer is dried over anhydrous MgSO₄, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude silylated product.
- Purification: The crude product is purified by flash column chromatography on silica gel to afford the pure TMS-protected alcohol.

The workflow for this experimental protocol is visualized below.



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Caption: Workflow for the silylation of an alcohol using **4-(Trimethylsilyl)morpholine**.

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